

Application Notes and Protocols: Synthesis of 1-methyl-1H-indole-3-carboxamide

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Compound of Interest

Compound Name: *1-methyl-1H-indole-3-carboxamide*

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Abstract

This document provides a detailed protocol for the two-step synthesis of **1-methyl-1H-indole-3-carboxamide**, a valuable building block in medicinal chemistry. The synthesis commences with the N-methylation of indole-3-carboxylic acid to yield 1-methyl-1H-indole-3-carboxylic acid, which is subsequently amidated to afford the final product. This protocol includes detailed experimental procedures, characterization data, and a workflow diagram to ensure reproducibility for research and drug development applications.

Introduction

Indole carboxamides are a prominent structural motif in a multitude of biologically active compounds. The N-methylation of the indole ring can significantly influence the pharmacological properties of these molecules, including their potency, selectivity, and metabolic stability. **1-methyl-1H-indole-3-carboxamide** serves as a key intermediate for the synthesis of more complex molecules, including potential therapeutic agents. The following protocol outlines a reliable and efficient synthesis of this compound.

Data Presentation

Table 1: Physicochemical and Characterization Data

Parameter	Value	Reference
Final Product		
Compound Name	1-methyl-1H-indole-3-carboxamide	
CAS Number	118959-44-7	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[1]
Molecular Weight	174.20 g/mol	[1]
Melting Point	Data not available in cited literature	
Intermediate		
Compound Name	1-methyl-1H-indole-3-carboxylic acid	
CAS Number	32387-21-6	
Molecular Formula	C ₁₀ H ₉ NO ₂	
Molecular Weight	175.18 g/mol	
Melting Point	197-200 °C	

Table 2: NMR Spectral Data

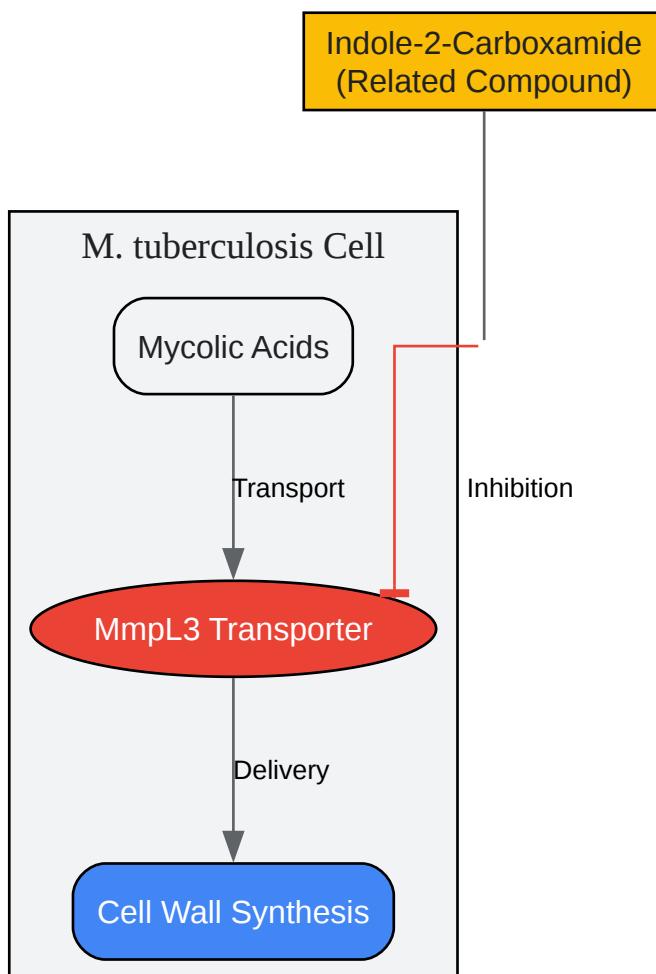
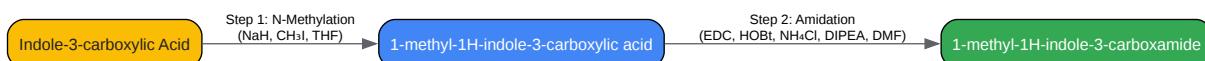
Compound	Nucleus	Solvent	Chemical Shifts (δ , ppm)
1-methyl-1H-indole-3-carboxamide	^1H NMR	-	Data not available in cited literature
1-methyl-1H-indole-3-carboxamide	^{13}C NMR	-	Data not available in cited literature[1]
methyl indole-3-carboxylate (related compound)	^1H NMR	DMSO-d ₆	11.85 (s, 1H), 8.10 (d, J=8.0 Hz, 1H), 8.05 (s, 1H), 7.50 (d, J=8.2 Hz, 1H), 7.25-7.15 (m, 2H), 3.80 (s, 3H)
methyl indole-3-carboxylate (related compound)	^{13}C NMR	DMSO-d ₆	165.0, 136.4, 130.5, 126.2, 122.8, 121.5, 120.7, 111.9, 107.0, 51.2

Note: NMR data for the closely related methyl ester is provided for reference.[2]

Experimental Protocols

Overall Synthesis Workflow

The synthesis of **1-methyl-1H-indole-3-carboxamide** is achieved in two main steps starting from indole-3-carboxylic acid. The first step is the N-methylation of the indole ring, followed by the amidation of the resulting carboxylic acid.



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References

- 1. 1-methyl-1H-indole-3-carboxamide | C₁₀H₁₀N₂O | CID 823187 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. tetrake.com.tr [tetrake.com.tr]
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